

An In-depth Technical Guide to 2-(Methyldithio)isobutyraldehyde

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Compound of Interest

Compound Name: 2-(Methyldithio)isobutyraldehyde

Cat. No.: B1585464

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CAS Number: 67952-60-7 Synonyms: 2-Methyl-2-(methyldisulfanyl)propanal

This technical guide provides a comprehensive overview of **2-(methyldithio)isobutyraldehyde**, a sulfur-containing aldehyde with significant applications in the flavor and fragrance industry and potential uses in pharmaceutical and agricultural sectors. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its properties, synthesis, and biological activities.

Physicochemical Properties

2-(Methyldithio)isobutyraldehyde is a colorless to pale yellow liquid with a distinct odor profile.^{[1][2][3][4][5]} It is a key contributor to the aroma of various cooked foods, particularly meat and roasted coffee.^{[6][7][8][9][10][11][12][13][14][15]} The following table summarizes its key physicochemical properties.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ OS ₂	[1][2]
Molecular Weight	150.26 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	46 °C @ 1.00 mm Hg	[1]
Density	1.095-1.100 g/cm ³	[1]
Refractive Index	1.512-1.522	[1]
Solubility	Very slightly soluble in water	[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-(methyldithio)isobutyraldehyde** is not readily available in published literature, a plausible synthetic route can be derived from a patent describing the synthesis of a related compound, 2-methyl-2-methylthio propionaldoxime, starting from isobutyraldehyde.[16] The initial steps of this patented process can be adapted to yield the target aldehyde. The proposed synthesis involves a two-step process: chlorination of isobutyraldehyde followed by reaction with sodium methyl mercaptide.

Experimental Protocol: Synthesis of 2-(Methyldithio)isobutyraldehyde (Proposed)

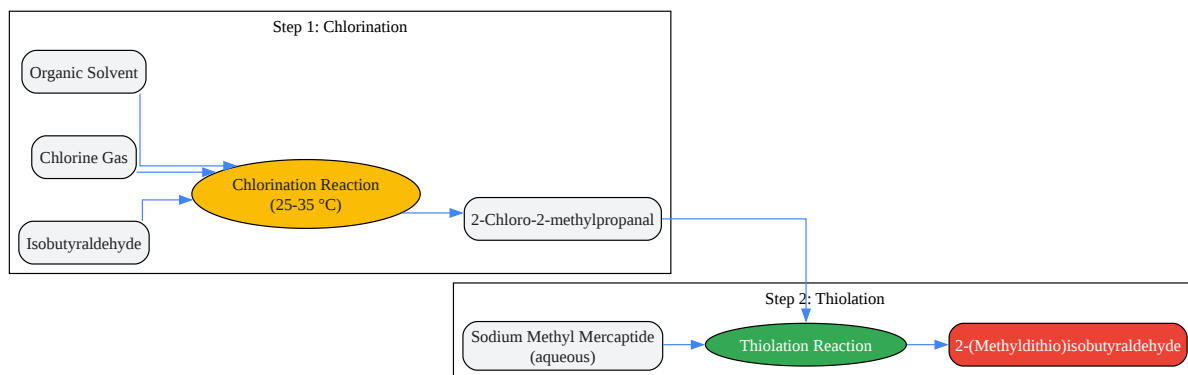
Step 1: Synthesis of 2-Chloro-2-methylpropanal

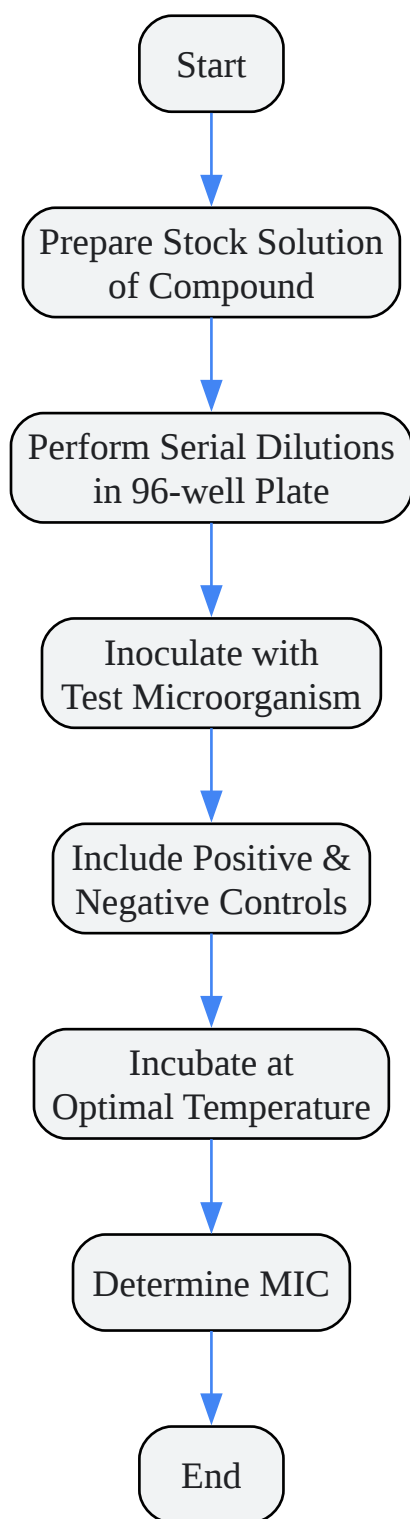
- In a well-ventilated fume hood, dissolve isobutyraldehyde in a suitable organic solvent (e.g., 1,2-dichloroethane or N,N-dimethylformamide) in a three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet tube, and a condenser.
- Maintain the reaction temperature between 25-35 °C using a water bath.
- Slowly bubble chlorine gas through the solution with constant stirring.

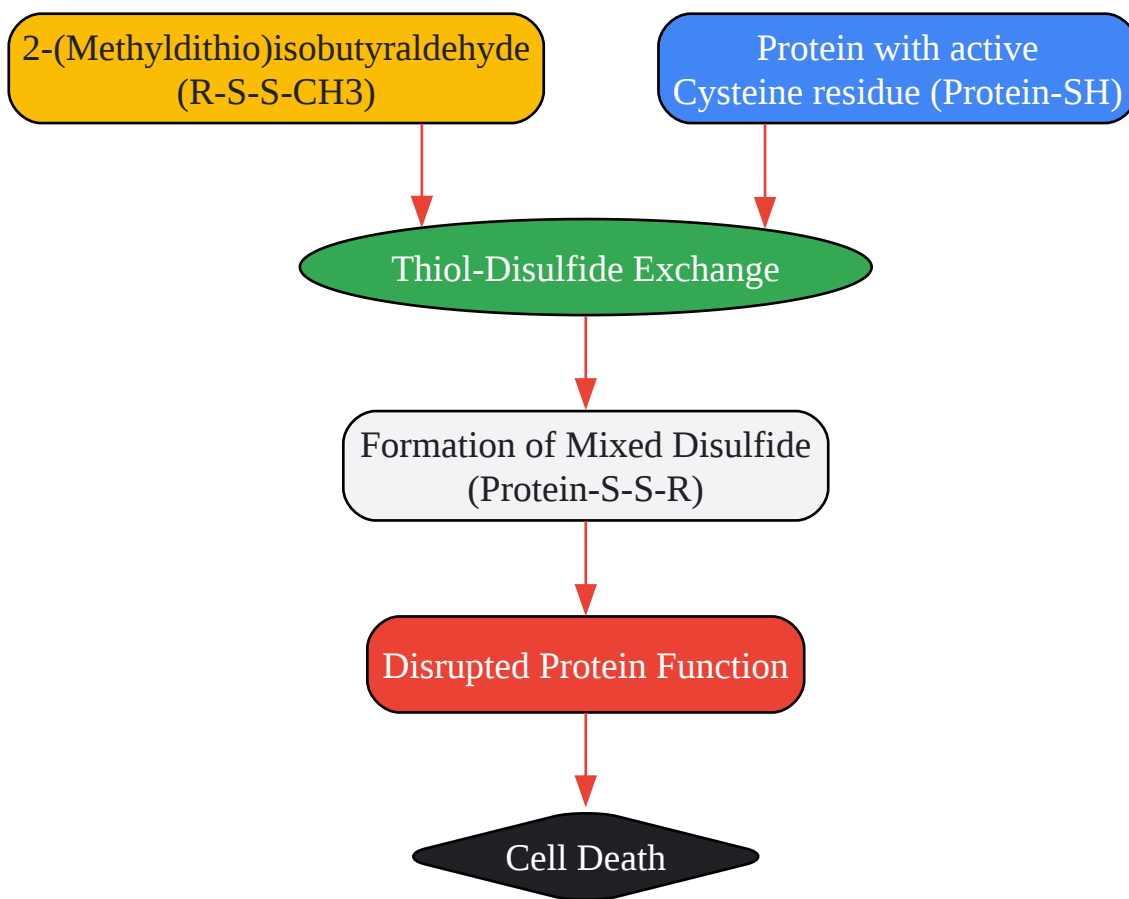
- Monitor the reaction progress using an appropriate analytical technique, such as gas chromatography (GC), until the starting material is consumed.
- Upon completion, stop the chlorine gas flow and purge the reaction mixture with an inert gas (e.g., nitrogen) to remove any residual chlorine.
- The resulting solution containing 2-chloro-2-methylpropanal can be used directly in the next step or purified by distillation under reduced pressure.

Step 2: Synthesis of **2-(Methyldithio)isobutyraldehyde**

- Prepare an aqueous solution of sodium methyl mercaptide.
- In a separate reaction vessel, add the solution of 2-chloro-2-methylpropanal from the previous step.
- Slowly add the aqueous solution of sodium methyl mercaptide to the 2-chloro-2-methylpropanal solution with vigorous stirring.
- Maintain the reaction temperature and monitor its progress by GC.
- After the reaction is complete, perform a liquid-liquid extraction using a suitable organic solvent (e.g., diethyl ether or dichloromethane) to isolate the product.
- Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **2-(methyldithio)isobutyraldehyde**.







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